

In-Depth Technical Guide: Monastrol, a Kinesin-5 (Eg5) Inhibitor

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Compound of Interest

Compound Name: PVZB1194

Cat. No.: B15605635

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Audience: Researchers, scientists, and drug development professionals.

Introduction to Kinesin-5 (Eg5) and Monastrol

Kinesin-5, also known as Eg5 or KIF11, is a crucial motor protein responsible for establishing and maintaining the bipolar mitotic spindle during cell division. It functions by sliding antiparallel microtubules apart, a process essential for proper chromosome segregation. Inhibition of Eg5 leads to the formation of monopolar spindles, mitotic arrest, and subsequent apoptosis in proliferating cells. This makes Eg5 a compelling target for cancer chemotherapy.

Monastrol was one of the first small molecule inhibitors of Eg5 to be identified. It is a cell-permeable dihydropyrimidine that allosterically inhibits Eg5's ATPase activity. It does not compete with ATP or microtubule binding but rather binds to a loop (L5) adjacent to the nucleotide-binding pocket, locking Eg5 in a state with low affinity for ADP. This inhibition is non-competitive and reversible.

Quantitative Data Summary

The following tables summarize key quantitative data for Monastrol from various studies.

Table 1: In Vitro Biochemical Activity

Parameter	Species	Value	Assay Conditions
IC ₅₀ (Eg5 ATPase Activity)	Human	14 µM	Malachite green assay
K _i (Inhibition Constant)	Human	3.1 µM	Steady-state kinetics

| K_d (Dissociation Constant) | Human | 9.5 µM | Isothermal titration calorimetry |

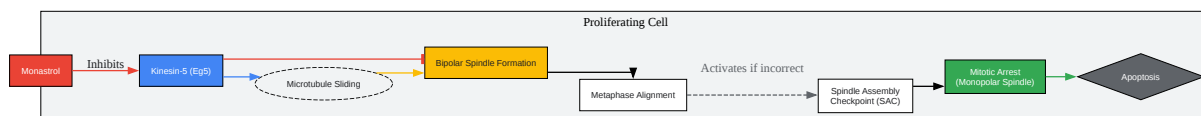
Table 2: Cellular Activity

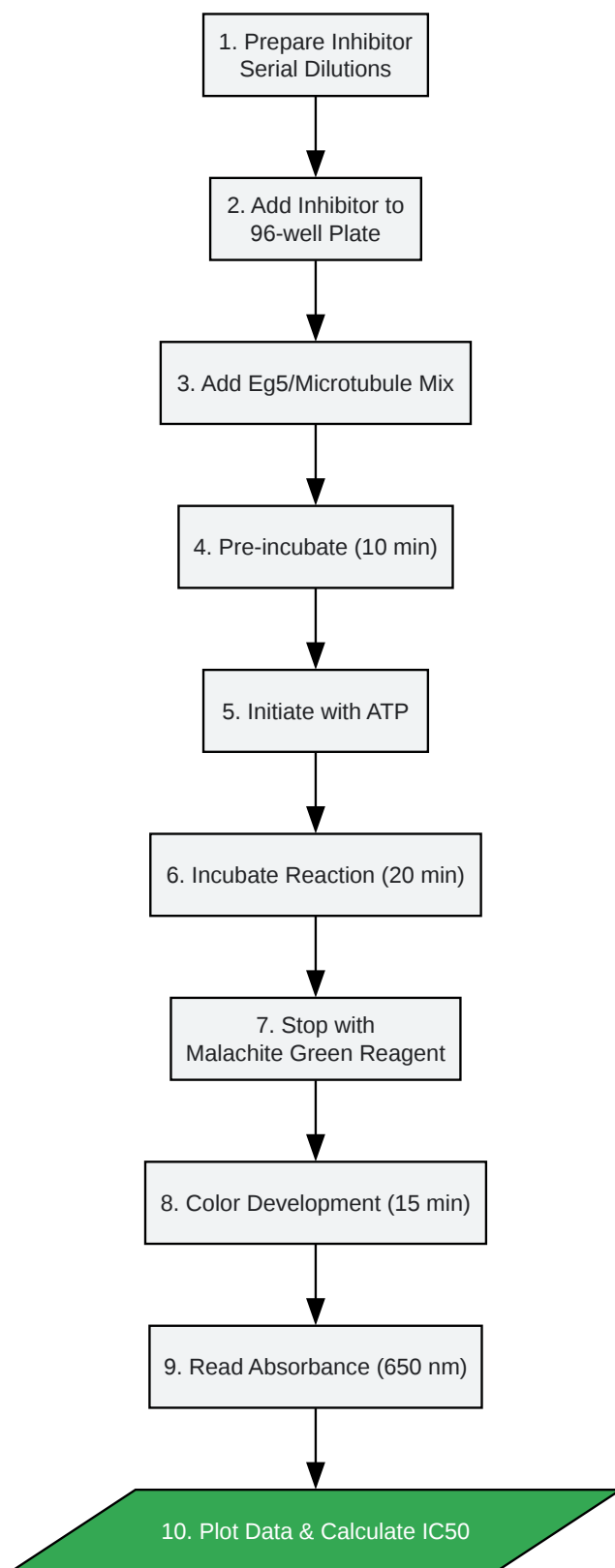
Parameter	Cell Line	Value	Assay
EC ₅₀ (Mitotic Arrest)	HeLa	22 µM	Immunofluorescence microscopy
GI ₅₀ (Growth Inhibition)	A549 (Lung)	75 µM	MTT assay (72h)

| GI₅₀ (Growth Inhibition) | MCF7 (Breast) | 90 µM | SRB assay (48h) |

Signaling and Mechanistic Pathways

The primary mechanism of Monastrol involves the direct inhibition of the Kinesin-5 (Eg5) motor protein, which disrupts the formation of the bipolar spindle, leading to cell cycle arrest and apoptosis.





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